

Spectroscopic Analysis of Novel Azuleno[c]furans: A Technical Guide

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Compound of Interest

Compound Name: *Azuleno[4,5-c]furan*

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This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols for novel azuleno[c]furans, specifically focusing on Azuleno[5,6-c]furan and 4-chloro**azuleno[4,5-c]furan**. The information presented is compiled from seminal research in the field, offering a centralized resource for the characterization of these unique heterocyclic compounds.

Core Spectroscopic Data

The spectroscopic characterization of azuleno[c]furans is crucial for confirming their synthesis and understanding their electronic properties. The following tables summarize the key quantitative data from ^1H NMR, ^{13}C NMR, UV-Vis, and Mass Spectrometry.

Azuleno[5,6-c]furan

Spectroscopic Data	
¹ H NMR (300 MHz, CDCl ₃)	δ 8.25 (d, J = 9.7 Hz, 1H), 8.01 (s, 1H), 7.89 (d, J = 9.7 Hz, 1H), 7.48 (s, 1H), 7.08 (dd, J = 9.7, 9.7 Hz, 1H), 6.99 (d, J = 9.7 Hz, 1H), 6.91 (d, J = 9.7 Hz, 1H)
¹³ C NMR (75.5 MHz, CDCl ₃)	δ 142.1, 138.8, 137.9, 136.2, 135.1, 130.9, 129.5, 125.1, 118.8, 117.2, 112.9, 108.2
UV-Vis (CH ₂ Cl ₂)	λ _{max} (log ε) 238 (4.25), 280 (4.55), 290 (4.60), 302 (4.72), 325 (3.80), 338 (3.85), 354 (3.75), 582 (2.85), 625 (2.80), 680 (2.55) nm
Mass Spectrometry (EI)	m/z (%) 168 (M ⁺ , 100), 139 (M ⁺ - CHO, 60)

4-chloroazuleno[4,5-c]furan

Spectroscopic Data	
¹ H NMR (300 MHz, CDCl ₃)	δ 8.11 (s, 1H), 7.82 (d, J = 10.5 Hz, 1H), 7.65 (s, 1H), 7.21 (d, J = 10.5 Hz, 1H), 7.15 (dd, J = 10.5, 10.5 Hz, 1H), 6.98 (d, J = 10.5 Hz, 1H)
¹³ C NMR (75.5 MHz, CDCl ₃)	δ 143.5, 139.1, 138.5, 137.0, 135.8, 131.4, 130.1, 125.8, 119.5, 117.8, 113.5, 108.9
UV-Vis (CH ₂ Cl ₂)	λ _{max} (log ε) 245 (4.30), 285 (4.60), 295 (4.65), 308 (4.78), 330 (3.85), 342 (3.90), 360 (3.80), 590 (2.90), 630 (2.85), 690 (2.60) nm
Mass Spectrometry (EI)	m/z (%) 202/204 (M ⁺ , 100/33), 167 (M ⁺ - Cl, 45), 138 (M ⁺ - Cl - CHO, 55)

Experimental Protocols

The synthesis of azuleno[c]furans is achieved through a tandem cycloaddition-cycloreversion strategy.^[1] The following is a detailed methodology for the key synthetic steps.

Synthesis of Precursors

The synthesis of the azuleno[c]furan precursors involves the reaction of a halogenated thiophene 1,1-dioxide with a suitable diene. A key intermediate can be prepared from the cycloaddition of 3,4-dichlorothiophene 1,1-dioxide with furan.

Generation and Trapping of Azuleno[c]furans

The azuleno[c]furans are typically generated in situ and, due to their reactivity, are often trapped as Diels-Alder adducts. For instance, the target azuleno[c]furan can be generated through a reaction sequence involving a tetrazine derivative, which upon heating, extrudes nitrogen to form a transient pyridazine that subsequently eliminates a dihalopyridazine to yield the furan.^[1]

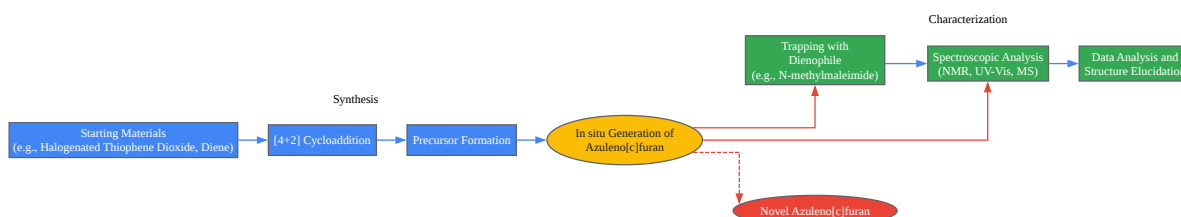
Detailed Steps for the Synthesis of Azuleno[5,6-c]furan:

- A solution of the appropriate precursor and 3,6-di(2-pyridyl)-s-tetrazine in a high-boiling solvent (e.g., toluene) is heated at reflux.
- The reaction progress is monitored by TLC for the disappearance of the starting materials.
- Upon completion, the solvent is removed under reduced pressure.
- The residue is purified by column chromatography on silica gel to yield the desired azuleno[c]furan.

Note: Due to the instability of these compounds, they are often characterized in solution or as their Diels-Alder adducts with reagents like N-methylmaleimide.

Visualizing the Synthetic Pathway

The following diagram illustrates the general workflow for the synthesis and characterization of novel azuleno[c]furans.



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Caption: Synthetic and characterization workflow for novel azuleno[c]furans.

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References

- 1. researchgate.net [researchgate.net]
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